

# Roginolisib stability in DMSO and cell culture media

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## Compound of Interest

Compound Name: Roginolisib

Cat. No.: B2511894

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## Roginolisib Technical Support Center

Welcome to the **Roginolisib** Technical Support Center. This resource is designed to provide researchers, scientists, and drug development professionals with comprehensive guidance on the use of **Roginolisib** in experimental settings. Here you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to ensure the stability and effectiveness of **Roginolisib** in your studies.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Roginolisib**?

A1: The recommended solvent for dissolving **Roginolisib** is dimethyl sulfoxide (DMSO).

Q2: What is the solubility of **Roginolisib** in DMSO?

A2: **Roginolisib** has a solubility of 100 mg/mL in DMSO. It is important to note that ultrasonic assistance may be required to achieve complete dissolution.

Q3: How should I prepare a stock solution of **Roginolisib**?

A3: To prepare a stock solution, dissolve **Roginolisib** powder in fresh, anhydrous DMSO to your desired concentration, not exceeding 100 mg/mL. For example, to make a 10 mM stock solution, you would dissolve 5.27 mg of **Roginolisib** (Molecular Weight: 526.58 g/mol ) in 1 mL

of DMSO. Ensure the solution is clear and free of particulates. If precipitation occurs, gentle warming and/or sonication can aid dissolution.

Q4: What are the recommended storage conditions for **Roginolisib**?

A4: Proper storage is crucial to maintain the stability of **Roginolisib**. Please refer to the table below for detailed storage guidelines for both the powdered form and stock solutions in DMSO. To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes.

Q5: Is there data on the stability of **Roginolisib** in cell culture media like DMEM or RPMI-1640?

A5: Currently, there is no publicly available quantitative data specifically detailing the stability of **Roginolisib** in common cell culture media over extended periods (e.g., 24, 48, 72 hours) at 37°C. The stability of a compound in aqueous solutions like cell culture media can be influenced by factors such as pH, temperature, and interactions with media components. Therefore, it is highly recommended to empirically determine the stability of **Roginolisib** in your specific cell culture medium and under your experimental conditions. A detailed protocol for this determination is provided in the "Experimental Protocols" section.

## Troubleshooting Guides

Issue 1: Precipitation is observed after diluting the **Roginolisib** DMSO stock solution in cell culture medium.

- Possible Cause 1: The final concentration of **Roginolisib** exceeds its solubility in the aqueous medium.
  - Solution: Ensure the final concentration of **Roginolisib** in your experiment is within a soluble range. It may be necessary to perform a solubility test in your specific cell culture medium.
- Possible Cause 2: The percentage of DMSO in the final working solution is too low to maintain solubility.

- Solution: While it is important to keep the final DMSO concentration low to avoid solvent-induced cellular toxicity (typically  $\leq 0.5\%$ ), a certain amount is necessary to maintain the compound in solution. If you suspect a solubility issue, consider preparing an intermediate dilution of the **Roginolisib** stock in cell culture medium before making the final dilution.
- Possible Cause 3: Insufficient mixing upon dilution.
  - Solution: Vigorously vortex or mix the solution immediately after adding the **Roginolisib** stock to the medium to ensure rapid and uniform dispersion.

Issue 2: Inconsistent or lower-than-expected activity of **Roginolisib** in long-term experiments (>24 hours).

- Possible Cause: Degradation of **Roginolisib** in the cell culture medium at 37°C.
  - Solution 1: For long-term assays, consider replacing the medium with freshly prepared **Roginolisib**-containing medium at regular intervals (e.g., every 24 hours).
  - Solution 2: Perform a stability assessment of **Roginolisib** in your specific cell culture medium and under your experimental conditions to determine its half-life. This will help in designing your experiments with appropriate time points for media changes. Refer to the "Experimental Protocol for Determining **Roginolisib** Stability in Cell Culture Media" for a detailed procedure.

## Quantitative Data Summary

The following tables summarize the known quantitative data for **Roginolisib**.

Table 1: Solubility and Storage of **Roginolisib**

Parameter	Value	Notes
Solubility in DMSO	100 mg/mL (189.90 mM)	Ultrasonic assistance may be needed. Use of newly opened, anhydrous DMSO is recommended as hygroscopic DMSO can impact solubility.[1]
Storage of Powder	-20°C for 3 years; 4°C for 2 years	Store in a dry, dark place.
Storage of Stock Solution (in DMSO)	-80°C for 2 years; -20°C for 1 year	Aliquot to avoid repeated freeze-thaw cycles.[1]

Table 2: Stability of **Roginolisib** in Cell Culture Media at 37°C

Cell Culture Medium	Time Point (hours)	Remaining Compound (%)	Notes
DMEM (+10% FBS)	24	Data not available	It is recommended to determine stability empirically.
48	Data not available		
72	Data not available		
RPMI-1640 (+10% FBS)	24	Data not available	It is recommended to determine stability empirically.
48	Data not available		
72	Data not available		

## Experimental Protocols

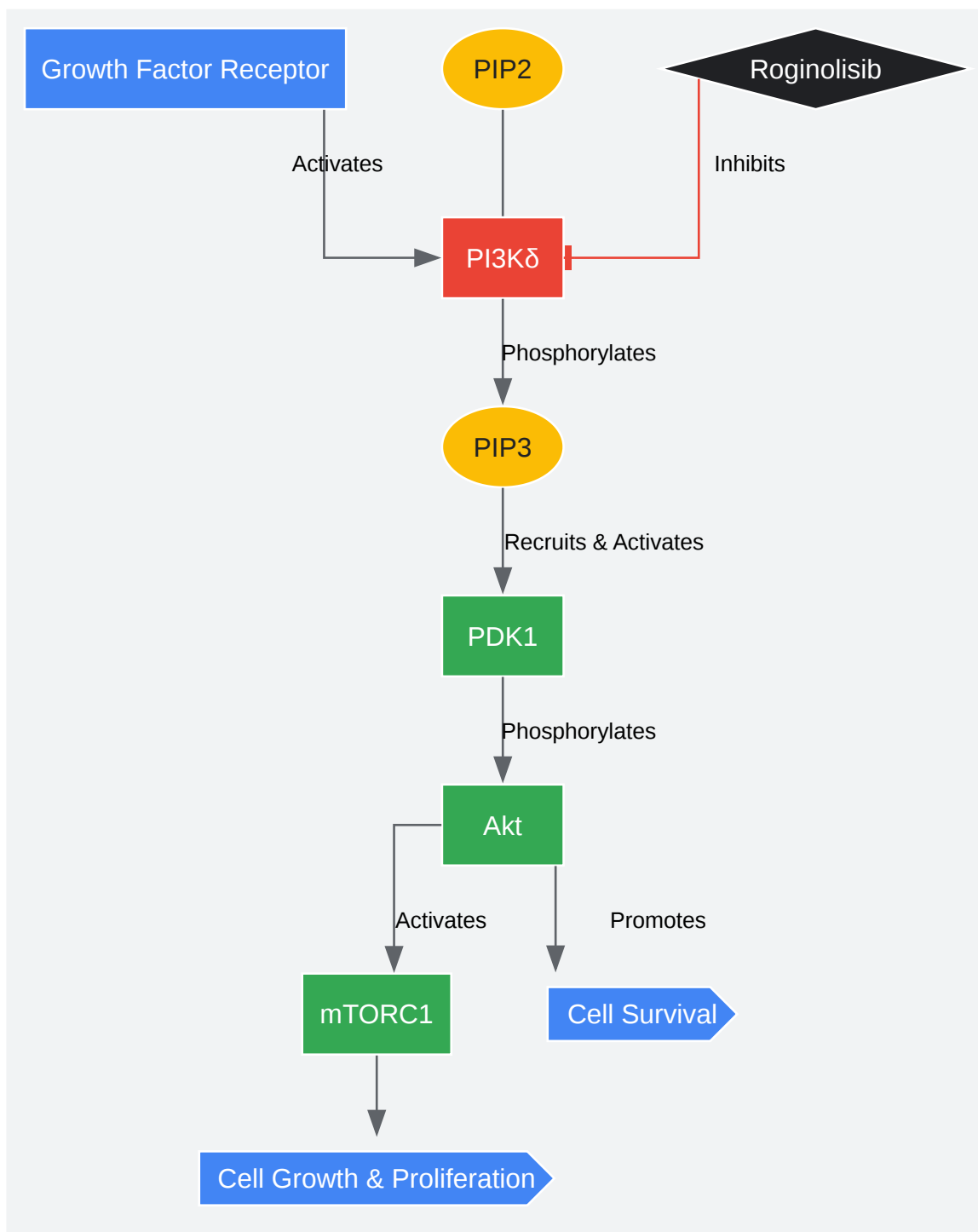
### Protocol 1: Preparation of **Roginolisib** Stock Solution

- Materials: **Roginolisib** powder, anhydrous Dimethyl Sulfoxide (DMSO), sterile microcentrifuge tubes.
- Procedure: a. Allow the **Roginolisib** powder vial to equilibrate to room temperature before opening. b. Weigh the desired amount of **Roginolisib** powder in a sterile microcentrifuge tube. c. Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM). d. Vortex the solution thoroughly to ensure complete dissolution. If necessary, use an ultrasonic bath for a few minutes. e. Visually inspect the solution to ensure it is clear and free of any precipitate. f. Aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes. g. Store the aliquots at -80°C or -20°C as recommended.

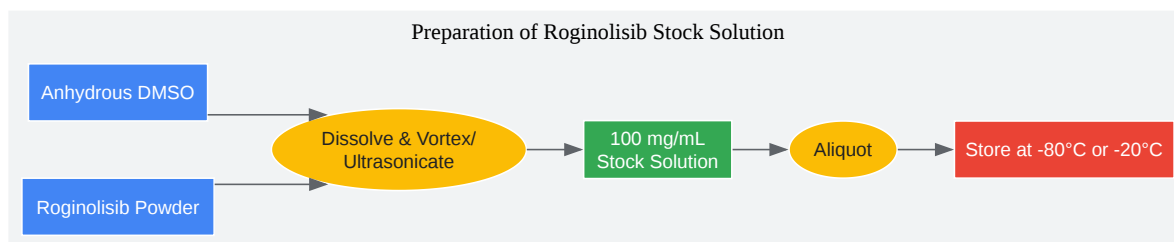
#### Protocol 2: Experimental Protocol for Determining **Roginolisib** Stability in Cell Culture Media

- Materials: **Roginolisib** DMSO stock solution, cell culture medium of interest (e.g., DMEM, RPMI-1640) supplemented with serum and other additives as used in your experiments, sterile microcentrifuge tubes or a 96-well plate, incubator (37°C, 5% CO<sub>2</sub>), analytical instrumentation for quantification (e.g., HPLC-UV, LC-MS).
- Procedure: a. Prepare a working solution of **Roginolisib** in the cell culture medium at the final concentration to be used in your experiments. Ensure the final DMSO concentration is consistent with your experimental conditions (typically  $\leq 0.5\%$ ). b. Prepare a control sample of the same medium without **Roginolisib**. c. Aliquot the **Roginolisib**-containing medium into multiple sterile tubes or wells of a plate. d. Incubate the samples at 37°C in a 5% CO<sub>2</sub> incubator. e. At designated time points (e.g., 0, 4, 8, 24, 48, 72 hours), remove an aliquot and immediately store it at -80°C to halt any further degradation until analysis. f. After collecting all time points, analyze the concentration of **Roginolisib** in each sample using a validated analytical method (e.g., HPLC-UV, LC-MS). g. Calculate the percentage of **Roginolisib** remaining at each time point relative to the 0-hour time point. h. Plot the percentage of remaining **Roginolisib** against time to determine its stability profile in the specific cell culture medium.

## Visualizations

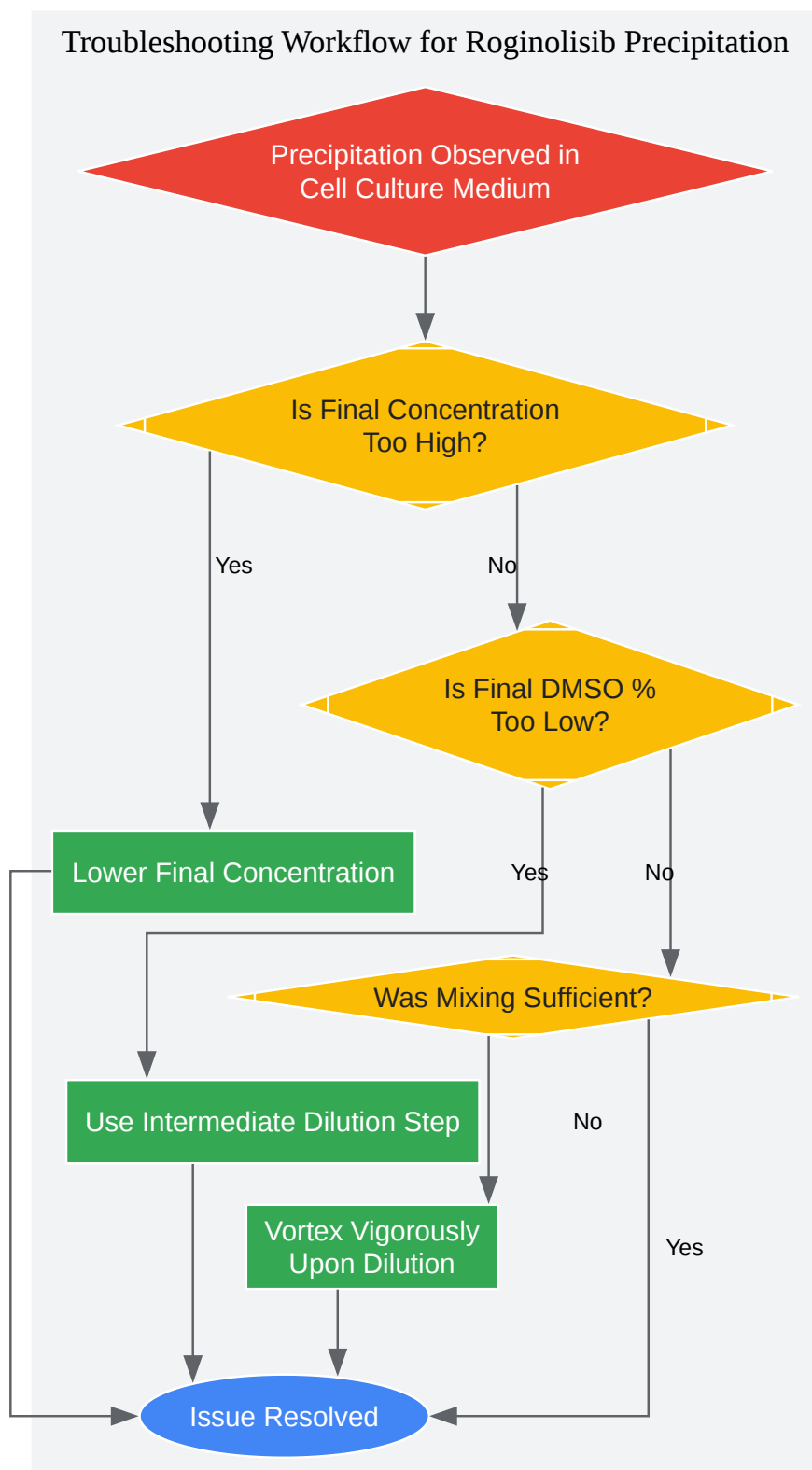
Roginolisib Mechanism of Action: PI3K $\delta$  Signaling Pathway[Click to download full resolution via product page](#)

Caption: **Roginolisib** inhibits the PI3K $\delta$  signaling pathway.



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Caption: Workflow for preparing **Roginolisib** stock solution.



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Caption: Troubleshooting guide for **Roginolisib** precipitation.



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## References

- 1. benchchem.com [benchchem.com]
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